

Pro8-Oxytocin stability and long-term storage conditions

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Compound of Interest

Compound Name: Pro8-Oxytocin

Cat. No.: B12382342

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Pro8-Oxytocin Technical Support Center

Disclaimer: **Pro8-Oxytocin** is a modified form of Oxytocin, with a proline residue at position 8 instead of leucine.[1][2] Currently, there is limited publicly available data specifically on the stability and long-term storage of **Pro8-Oxytocin**. The following guidance is based on extensive studies conducted on Oxytocin. Given the structural similarity, these recommendations serve as a robust starting point for researchers. However, it is crucial to perform product-specific stability studies for critical applications.

Frequently Asked Questions (FAQs)

1. How should lyophilized **Pro8-Oxytocin** be stored for the long term?

For long-term stability, lyophilized **Pro8-Oxytocin** powder should be stored in a freezer at -20°C.[3] It is also recommended to keep it in a desiccator or a sealed container with a desiccant to protect it from moisture, as peptides can be hygroscopic.[4][5][6]

2. What are the recommended conditions for storing **Pro8-Oxytocin** in solution?

Storing peptides in solution for extended periods is generally not recommended.[7] If necessary, prepare solutions fresh for each experiment. For short-term storage of a stock solution, it is advisable to aliquot the solution into single-use volumes and store them at -80°C to minimize freeze-thaw cycles.[7]

3. At what pH is **Pro8-Oxytocin** most stable in aqueous solutions?

Based on studies of Oxytocin, the peptide is most stable in a slightly acidic buffer, with an optimal pH range of 3.0 to 5.0.[8] Degradation increases significantly at neutral and alkaline pH.

4. What common solvents can be used to dissolve **Pro8-Oxytocin**?

Pro8-Oxytocin is soluble in water and various buffers. For peptides that are difficult to dissolve, a small amount of an organic solvent like acetonitrile or methanol can be used initially, followed by dilution with the aqueous buffer.[1] For very hydrophobic peptides, a small amount of DMSO can be used before diluting with water.[1]

5. How does temperature affect the stability of **Pro8-Oxytocin** in solution?

Temperature is a critical factor in the stability of Oxytocin solutions. Degradation is accelerated at higher temperatures.[8] For instance, Oxytocin in solution can lose significant potency when stored at elevated temperatures. Therefore, it is crucial to maintain solutions at refrigerated temperatures (2-8°C) for short-term use or frozen for longer-term storage.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Inconsistent experimental results	Peptide degradation due to improper storage.	- Ensure lyophilized powder is stored at -20°C in a dry environment.- Aliquot and store solutions at -80°C to avoid freeze-thaw cycles.- Prepare fresh solutions for each experiment whenever possible.
Inaccurate peptide concentration.	- Allow the lyophilized peptide to equilibrate to room temperature before opening the vial to prevent condensation.- Use a calibrated microbalance for weighing.- For critical applications, determine the peptide content by UV spectroscopy or amino acid analysis.	
Precipitation of the peptide in solution	Poor solubility in the chosen buffer.	- Try dissolving the peptide in a small amount of an appropriate organic solvent (e.g., acetonitrile, DMSO) before adding the aqueous buffer.- Adjust the pH of the buffer to a more acidic range (e.g., pH 3-5), where oxytocin is more stable.
Exceeded solubility limit.	- Prepare a more dilute stock solution.	
Loss of biological activity	Degradation of the peptide.	- Review storage and handling procedures.- Avoid exposure to high temperatures and light.-

Use buffers within the optimal pH range for stability.

Oxidation of the disulfide bridge.

- Use degassed buffers to minimize oxidation.- Consider adding a small amount of a reducing agent like DTT in non-cellular assays, but be aware this will inactivate the peptide by breaking the disulfide bond.

Stability Data Summary (Based on Oxytocin Studies)

Table 1: pH-Dependent Stability of Oxytocin in Aqueous Solution

pH	Stability	Key Degradation Pathways
2.0	Moderate	Deamidation of Gln4, Asn5, and Gly9-NH2.[8]
3.0 - 5.0	Highest	Minimal degradation.
7.0	Lower	Formation of tri- and tetrasulfide-containing species, dimers, and aggregates.[8]
9.0	Lowest	Fastest degradation, including deamidation and disulfide-related products.[8]

Table 2: Temperature-Dependent Stability of Oxytocin in Solution

Temperature	Stability	Notes
-80°C	Very High	Recommended for long-term storage of stock solutions.
-20°C	High	Suitable for long-term storage of lyophilized powder and short- to medium-term storage of solutions.[3]
2-8°C	Moderate	Recommended for short-term storage of solutions (days).[9]
Room Temperature (~25°C)	Low	Significant degradation can occur within hours to days. Oxytocin in some infusion solutions is stable for longer periods.[10][11][12]
>30°C	Very Low	Rapid degradation.[13]

Table 3: Stability of Oxytocin in Common Infusion Solutions at Room Temperature

Infusion Solution	Concentration	Stability Period
5% Dextrose Injection	0.08 U/mL	At least 90 days[10]
0.9% Sodium Chloride Injection	0.08 U/mL	At least 90 days[10]
Lactated Ringer's Injection	0.08 U/mL	Up to 28 days[10]
Lactated Ringer's-Dextrose 5% Solution	20 units/1000 mL	24 hours at 25°C[12]

Experimental Protocols

Protocol 1: Preparation of a **Pro8-Oxytocin** Stock Solution

- Allow the vial of lyophilized **Pro8-Oxytocin** to warm to room temperature before opening.

- Add the desired volume of sterile, high-purity water or a suitable buffer (e.g., 10 mM acetate buffer, pH 4.5) to the vial to achieve the target concentration.
- Gently swirl or pipette up and down to dissolve the peptide completely. Avoid vigorous vortexing, which can cause aggregation.
- If not for immediate use, aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes.
- Store the aliquots at -80°C.

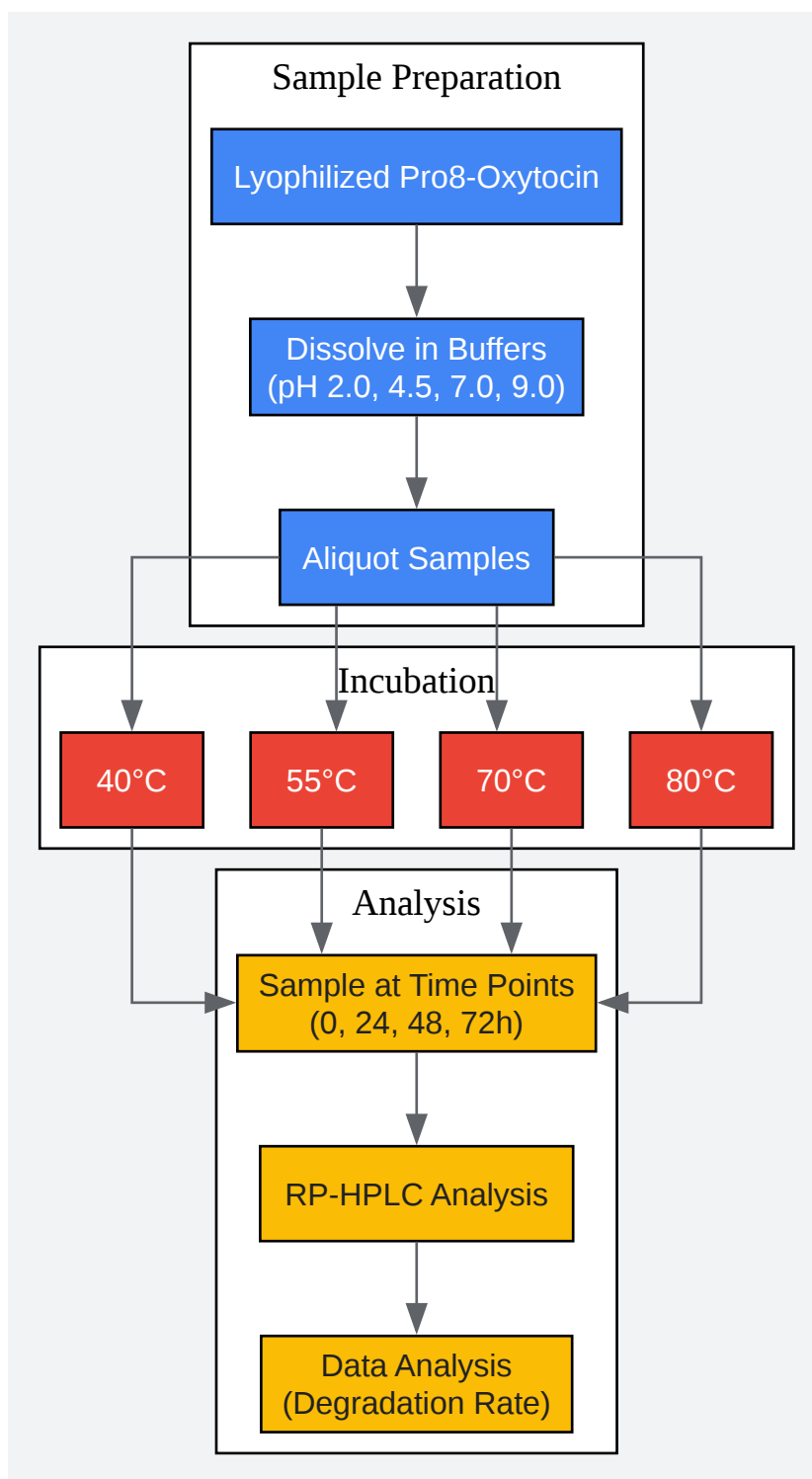
Protocol 2: Accelerated Stability Study by HPLC

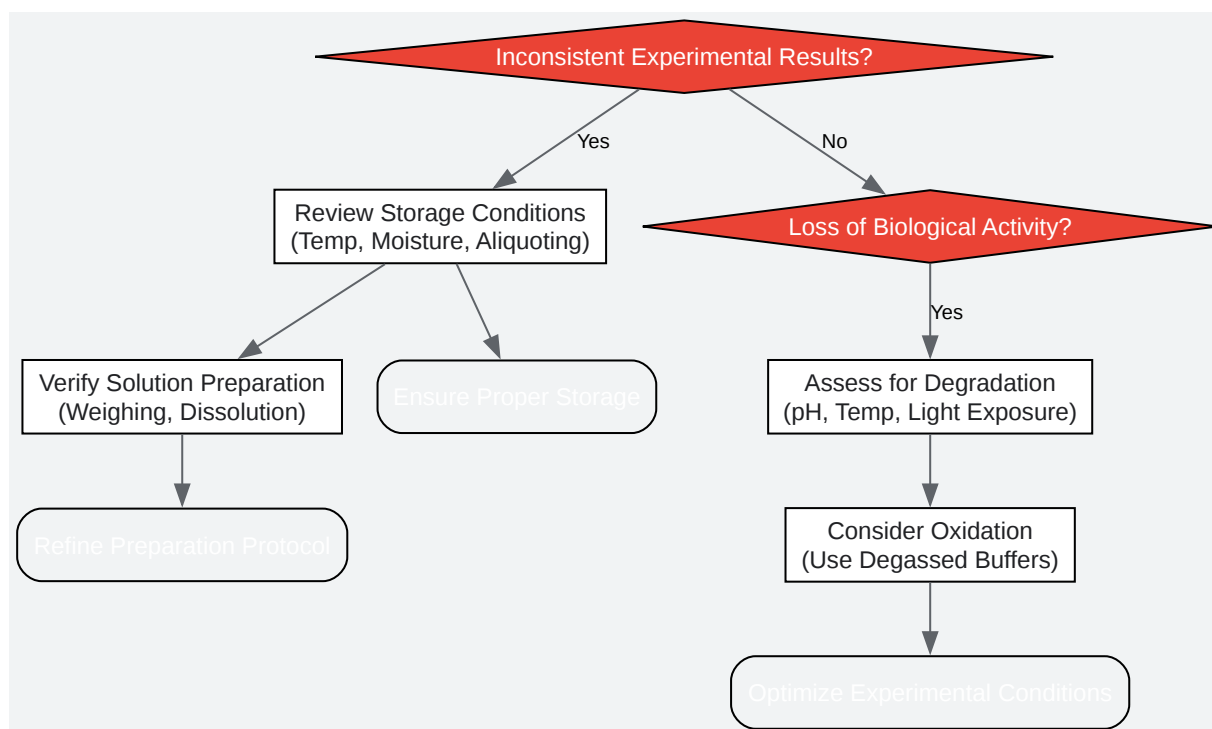
This protocol is based on methods used for Oxytocin stability testing.[8]

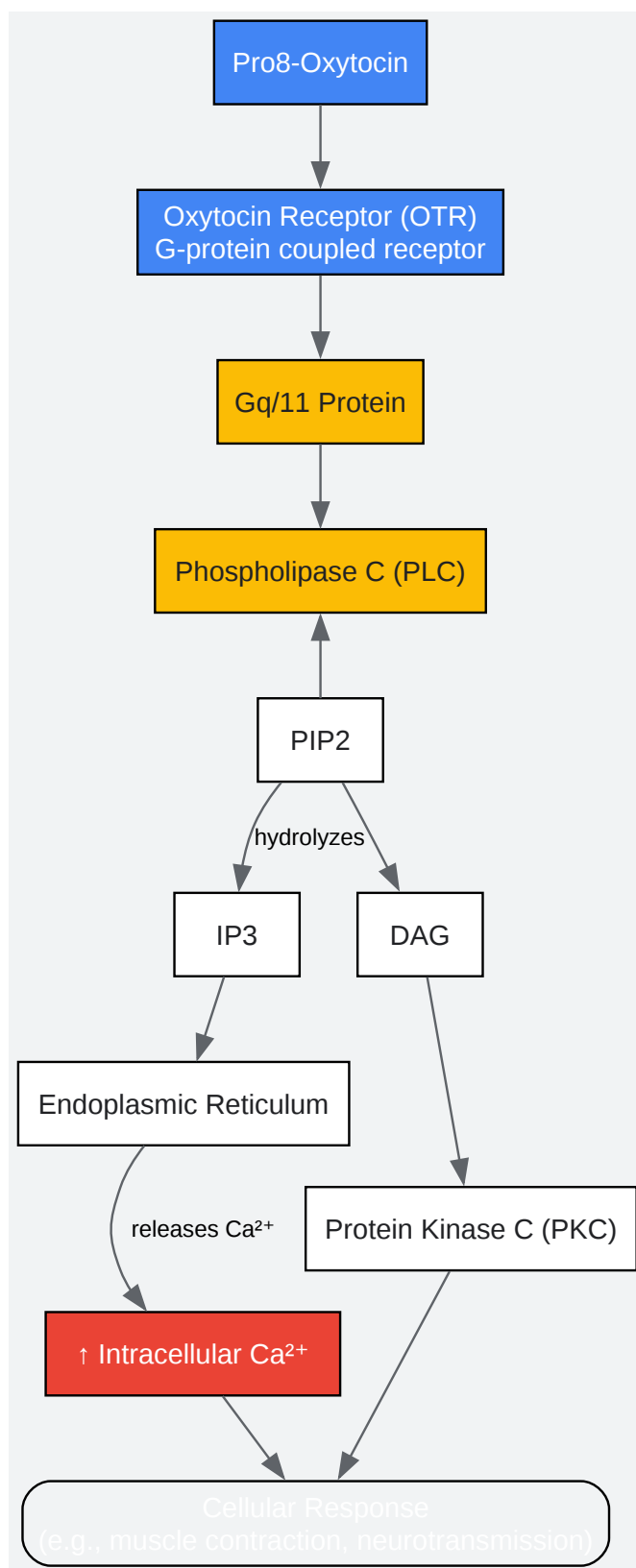
- Sample Preparation: Prepare solutions of **Pro8-Oxytocin** at a known concentration in different buffers (e.g., pH 2.0, 4.5, 7.0, and 9.0).
- Incubation: Store aliquots of each solution at various elevated temperatures (e.g., 40°C, 55°C, 70°C, and 80°C) in a temperature-controlled incubator.
- Time Points: At specified time intervals (e.g., 0, 24, 48, 72 hours), remove an aliquot from each condition and store it at -80°C until analysis.
- HPLC Analysis:
 - Use a reverse-phase C18 column.
 - Employ a gradient elution with mobile phase A (e.g., 0.1% trifluoroacetic acid in water) and mobile phase B (e.g., 0.1% trifluoroacetic acid in acetonitrile).
 - Monitor the elution profile at a suitable wavelength (e.g., 220 nm).
- Data Analysis:
 - Quantify the peak area of the intact **Pro8-Oxytocin** at each time point.
 - Calculate the percentage of the remaining peptide relative to the initial time point (t=0).

- Determine the degradation rate constant (k) by plotting the natural logarithm of the percentage remaining versus time.

Visualizations







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